

GSK-7975A solubility and preparation of stock solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK-7975A

Cat. No.: B15615724

[Get Quote](#)

Technical Support Center: GSK-7975A

This guide provides researchers, scientists, and drug development professionals with technical information and troubleshooting advice for handling **GSK-7975A**, a potent inhibitor of CRAC (Calcium Release-Activated Calcium) channels.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **GSK-7975A**?

For in vitro studies, Dimethyl Sulfoxide (DMSO) is the recommended solvent. **GSK-7975A** is highly soluble in DMSO. It is crucial to use a new, anhydrous grade of DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound^[1].

Q2: What is the solubility of **GSK-7975A** in common solvents?

The solubility of **GSK-7975A** in various solvents is summarized below. For aqueous solutions for in vivo use, co-solvents are required.

Solvent/Vehicle System	Solubility	Use Case
DMSO	≥ 90 mg/mL (226.53 mM)	In Vitro Stock
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.29 mM)	In Vivo Formulation
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (6.29 mM)	In Vivo Formulation
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.29 mM)	In Vivo Formulation

Q3: How should I prepare a stock solution of **GSK-7975A**?

A detailed protocol for preparing a stock solution is provided in the "Experimental Protocols" section below. Generally, a stock solution of 10 mM in DMSO is standard for many laboratory applications[2].

Q4: How should I store the solid compound and my stock solutions?

Proper storage is critical to maintain the stability and activity of **GSK-7975A**.

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years
4°C	2 years	
Stock Solution in Solvent	-80°C	2 years
-20°C	1 year[1] (or up to 3 months[3])	

Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes before freezing[1][3].

Troubleshooting Guide

Problem: The compound won't dissolve completely or has precipitated out of solution.

- **Solution 1: Use Fresh Solvent.** DMSO is hygroscopic and readily absorbs moisture from the air. The presence of water can significantly decrease the solubility of **GSK-7975A**. Always use a newly opened bottle of anhydrous, high-purity DMSO for preparing your stock solution[1].
- **Solution 2: Gentle Warming and Sonication.** If you observe precipitation or cloudiness, you can gently warm the solution (e.g., in a 37°C water bath) and/or use a sonicator bath to aid dissolution[1]. Be cautious with heating to avoid compound degradation.
- **Solution 3: Check Concentration.** Ensure you are not attempting to prepare a solution that exceeds the maximum solubility of the compound in your chosen solvent system.

Problem: I am seeing unexpected or inconsistent results in my cell-based assays.

- **Solution 1: Verify Final Solvent Concentration.** High concentrations of solvents like DMSO can have cytotoxic or off-target effects in cell cultures[4]. Ensure the final concentration of DMSO in your culture medium is consistent across all experiments and below a level that affects your specific cell type (typically $\leq 0.5\%$).
- **Solution 2: Prepare Fresh Working Solutions.** For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use. For in vitro assays, prepare working dilutions fresh from a frozen stock aliquot for each experiment to ensure consistency.

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **GSK-7975A** (Molecular Weight: 397.31 g/mol)[5].

Materials:

- **GSK-7975A** solid powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials

- Calibrated pipettes

Procedure:

- Weigh the Compound: Accurately weigh out a specific mass of **GSK-7975A** powder. For example, to prepare 1 mL of a 10 mM solution, you would need 3.97 mg.
- Add Solvent: Add the calculated volume of DMSO to the vial containing the **GSK-7975A** powder. The table below provides volumes for common stock concentrations.
- Dissolve: Vortex or gently mix the solution until the powder is completely dissolved. If needed, use gentle warming or sonication as described in the troubleshooting section.
- Aliquot and Store: Once fully dissolved, dispense the stock solution into single-use aliquots in sterile tubes. Store the aliquots at -20°C or -80°C as recommended[1][3].

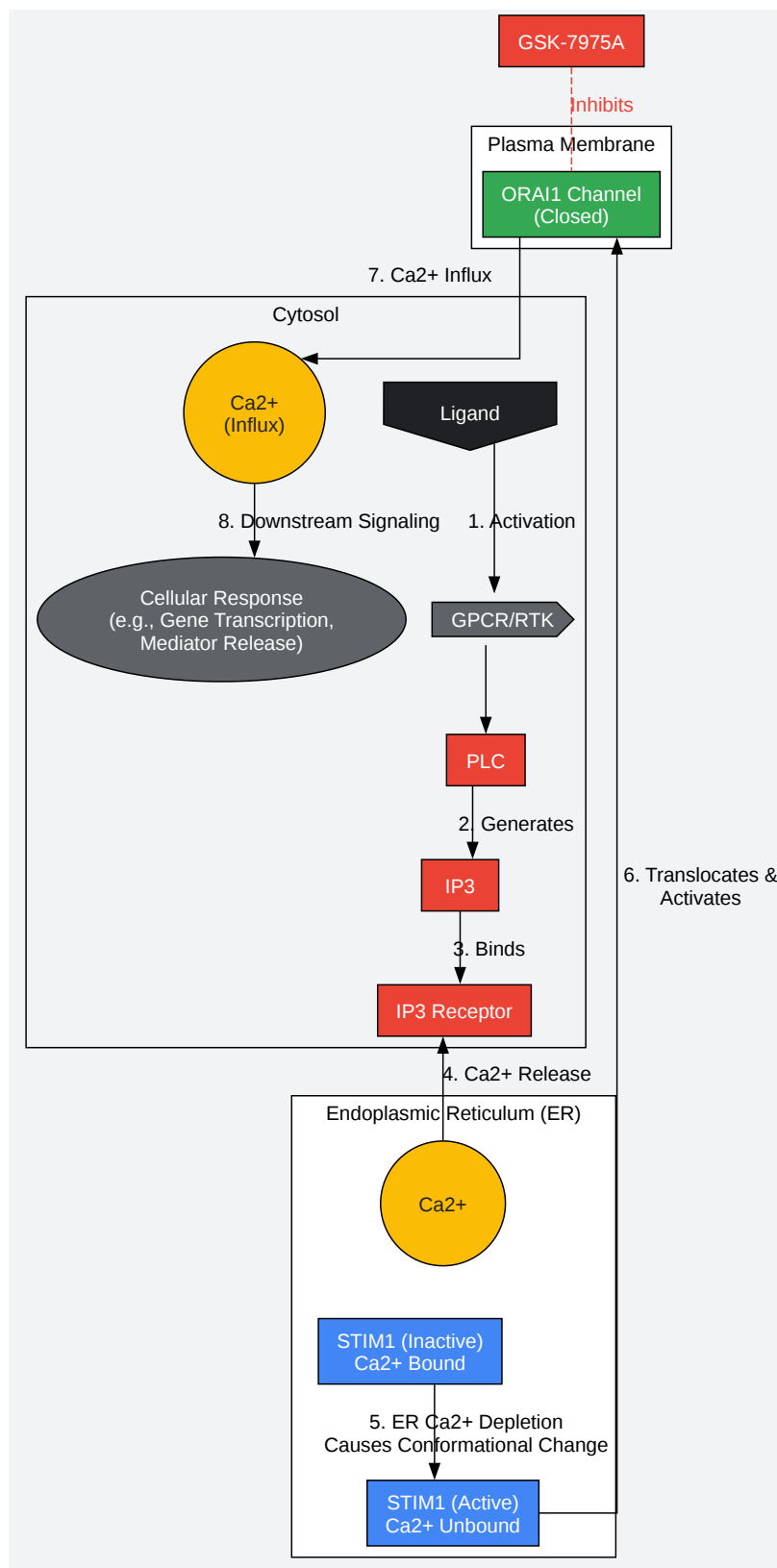
Stock Solution Preparation Table (for M.W. = 397.31 g/mol):

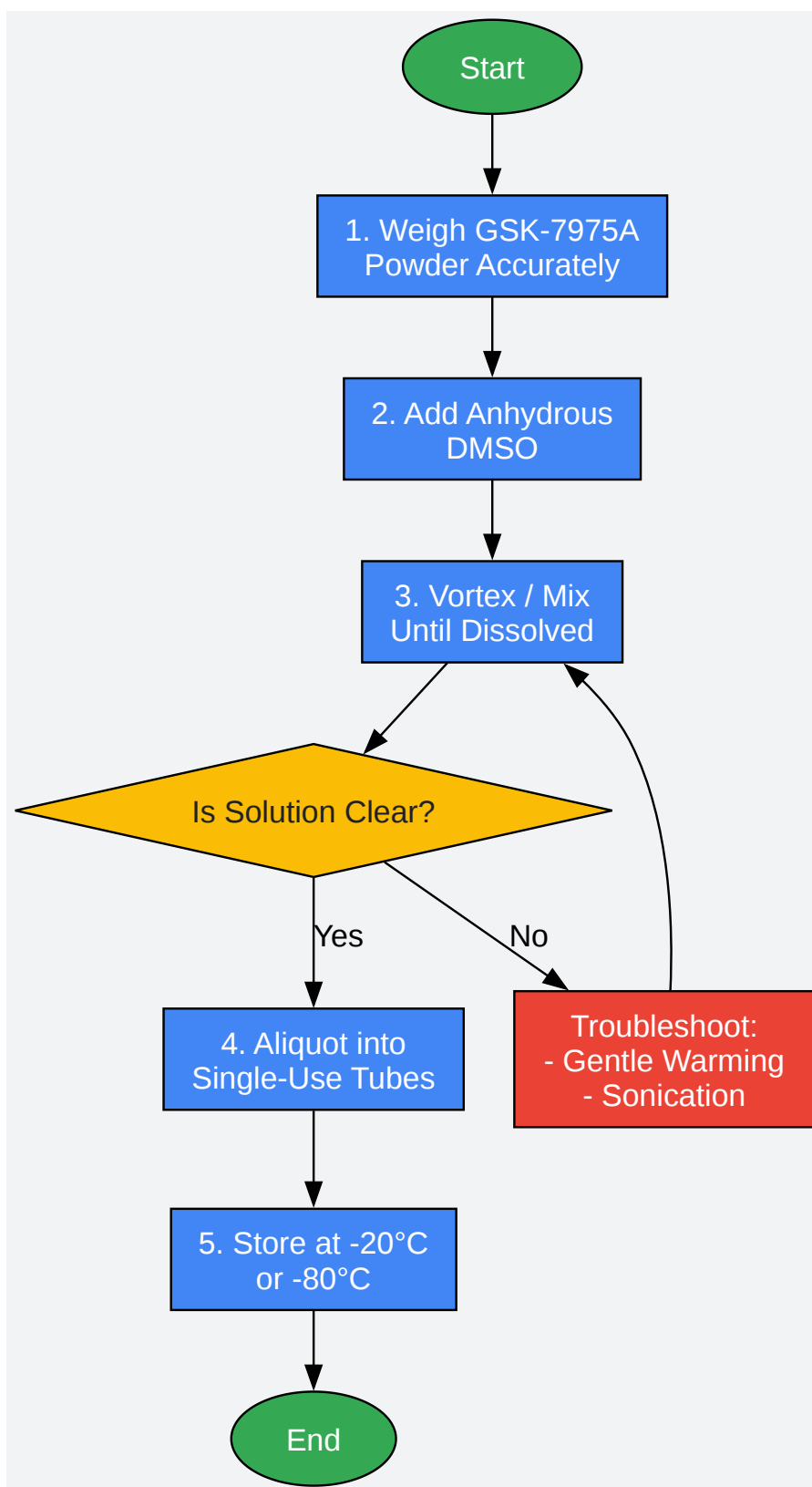
Desired Concentration	Mass of GSK-7975A	Volume of DMSO to Add
10 mM	1 mg	0.2517 mL
5 mM	1 mg	0.5034 mL
1 mM	1 mg	2.5170 mL

Visualized Workflows and Pathways

Store-Operated Calcium Entry (SOCE) Pathway

GSK-7975A is an inhibitor of the CRAC channel, which is a key component of the Store-Operated Calcium Entry (SOCE) pathway. This pathway is initiated by the depletion of calcium from the endoplasmic reticulum (ER).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The action of selective CRAC channel blockers is affected by the Orai pore geometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. merckmillipore.com [merckmillipore.com]
- 4. Considerations regarding use of solvents in in vitro cell based assays - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [GSK-7975A solubility and preparation of stock solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15615724#gsk-7975a-solubility-and-preparation-of-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com